

# (Rac)-Hexestrol-d4 chemical properties and structure

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## Compound of Interest

Compound Name: (Rac)-Hexestrol-d4

Cat. No.: B564607

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## An In-Depth Technical Guide to (Rac)-Hexestrol-d4

This technical guide provides a comprehensive overview of the chemical properties, structure, and applications of **(Rac)-Hexestrol-d4**, tailored for researchers, scientists, and professionals in drug development. **(Rac)-Hexestrol-d4** is the deuterium-labeled form of Hexestrol, a synthetic nonsteroidal estrogen.<sup>[1][2]</sup> Its primary application in research is as an internal standard for the quantitative analysis of Hexestrol in biological samples using methods like gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).<sup>[3]</sup> It also serves as a tracer in metabolic and pharmacokinetic studies.<sup>[1][3]</sup> The incorporation of stable heavy isotopes, such as deuterium, is a crucial technique in drug development to profile a drug's metabolic fate.<sup>[1][3]</sup>

## Chemical Properties and Structure

**(Rac)-Hexestrol-d4** is structurally similar to its parent compound, Hexestrol, with the key difference being the substitution of four hydrogen atoms with deuterium atoms on the hexane backbone. This labeling provides a distinct mass signature, making it an ideal internal standard. The racemic "Rac" designation indicates that it is a mixture of stereoisomers.

## Physicochemical Data

The key chemical and physical properties of **(Rac)-Hexestrol-d4** are summarized in the table below.

Property	Data	Reference(s)
Chemical Name	4-[4-(4-hydroxyphenyl)(2,2,5,5- <sup>2</sup> H <sub>4</sub> )hexan-3-yl]phenol	[4]
Synonyms	Hexestrol hexane-2,2,5,5-d <sub>4</sub> , 4-[2,2,5,5-tetradeuterio-4-(4-hydroxyphenyl)hexan-3-yl]phenol	[5]
CAS Number	1189950-25-1	[1][3][4]
Unlabeled CAS Number	84-16-2	[3][5]
Molecular Formula	C <sub>18</sub> H <sub>18</sub> D <sub>4</sub> O <sub>2</sub>	[1][3]
Molecular Weight	274.39 g/mol	[1][3][4]
Appearance	Solid Powder	[4]
Purity	>95% (HPLC)	[5][6]
SMILES	<chem>CC([2H])([2H])C(C1=CC=C(C=C1)O)C(C2=CC=C(C=C2)O)C([2H])([2H])C</chem>	[3]
InChI	InChI=1S/C18H22O2/c1-3-17(13-5-9-15(19)10-6-13)18(4-2)14-7-11-16(20)12-8-14/h5-12,17-20H,3-4H2,1-2H3/i3D2,4D2	[4][5]
InChIKey	PBBGSZCBWVPOOL-KHORGVISSA-N	[4]
Storage Conditions	Store at +4°C	[6]
Shipping Conditions	Ambient temperature	[4]

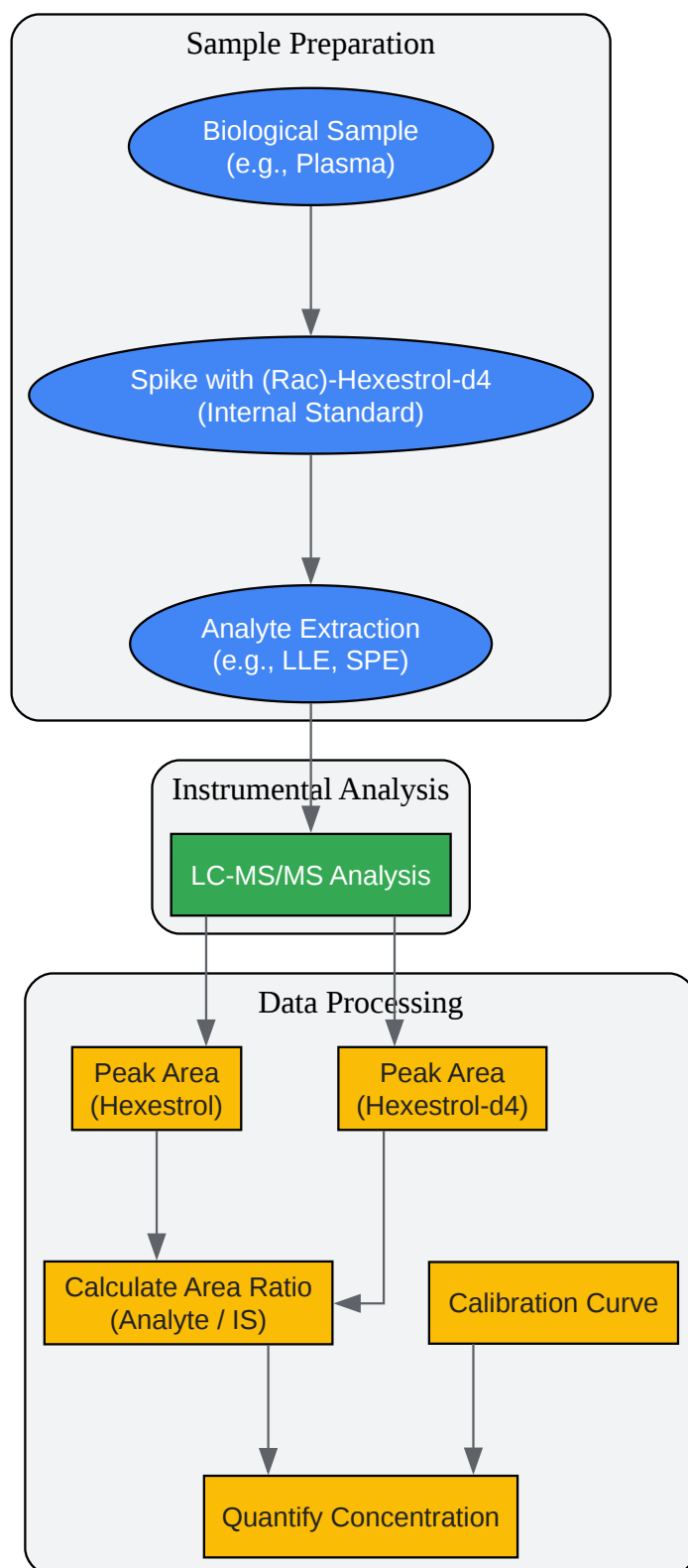
## Experimental Protocols and Methodologies

While specific, detailed synthesis protocols for **(Rac)-Hexestrol-d4** are not readily available in the public domain, its application as an internal standard in quantitative analysis follows a well-established workflow.

## General Protocol for Use in LC-MS Quantification

The primary role of **(Rac)-Hexestrol-d4** is to ensure accuracy and precision in quantifying the unlabeled Hexestrol. A known concentration of the deuterated standard is spiked into a sample (e.g., plasma, urine) before sample preparation. This standard co-elutes with the analyte but is differentiated by the mass spectrometer due to its higher mass. The ratio of the analyte's signal to the internal standard's signal is used to calculate the analyte's concentration, correcting for variations in sample extraction and instrument response.

The logical workflow for this process is illustrated in the diagram below.



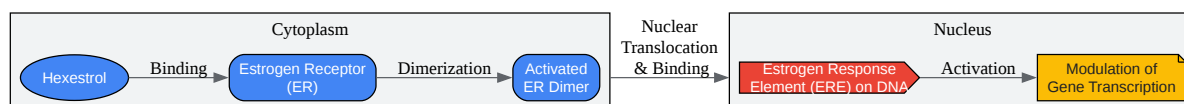
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Workflow for quantitative analysis using **(Rac)-Hexestrol-d4** as an internal standard.

## Biological Activity and Signaling Pathway

The unlabeled parent compound, Hexestrol, is a potent estrogen.[5] It exerts its biological effects by binding to and activating estrogen receptors (ERs), which are ligand-activated transcription factors.[1][7] Upon binding, the receptor undergoes a conformational change, dimerizes, and translocates to the cell nucleus. Inside the nucleus, the receptor-ligand complex binds to specific DNA sequences known as Estrogen Response Elements (EREs) in the promoter regions of target genes, thereby modulating their transcription. This signaling cascade regulates a wide array of physiological processes.

The simplified signaling pathway for estrogenic compounds like Hexestrol is depicted below.



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Simplified signaling pathway of Hexestrol via the Estrogen Receptor (ER).

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